

# Chemical Structure & Synthesis Guide: 7-(4-Nitrophenyl)heptanoic Acid[1]

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## Compound of Interest

Compound Name: 7-(4-Nitrophenyl)heptanoic acid

CAS No.: 66147-99-7

Cat. No.: B3330076

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## Executive Summary & Chemical Identity

**7-(4-Nitrophenyl)heptanoic acid** (CAS: 66147-99-7) is a functionalized fatty acid derivative characterized by a seven-carbon aliphatic chain terminating in a carboxylic acid at one end and a para-substituted nitrophenyl group at the other.[1] This bifunctional molecule serves as a critical intermediate in the synthesis of histone deacetylase (HDAC) inhibitors and as a lipophilic linker in proteolysis-targeting chimeras (PROTACs).

Its structural uniqueness lies in the balance between the lipophilic heptamethylene tether and the electron-withdrawing nitro group, which acts as a masked aniline precursor.

## Physicochemical Profile

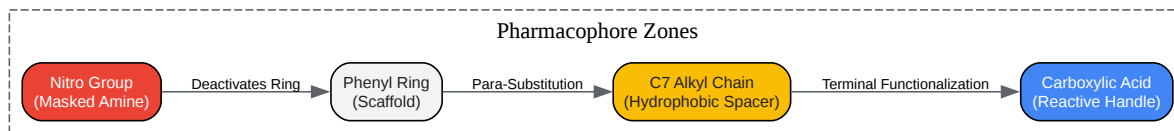
| Property                | Value / Description                             | Source/Prediction       |
|-------------------------|-------------------------------------------------|-------------------------|
| CAS Number              | 66147-99-7                                      | MolCore [1]             |
| Molecular Formula       | C <sub>13</sub> H <sub>17</sub> NO <sub>4</sub> | Calculated              |
| Molecular Weight        | 251.28 g/mol                                    | Calculated              |
| IUPAC Name              | 7-(4-Nitrophenyl)heptanoic acid                 | IUPAC                   |
| LogP (Predicted)        | ~3.2 - 3.5                                      | Lipophilic (XLogP3)     |
| pKa (Acid)              | ~4.75                                           | Typical Carboxylic Acid |
| H-Bond Donors/Acceptors | 1 / 4                                           | Structural Analysis     |
| Appearance              | Pale yellow to off-white solid                  | Analogous Nitro-acids   |

## Structural Analysis & Electronic Properties

The molecule consists of three distinct domains, each governing its reactivity and biological interaction:

- The Head Group (Carboxylic Acid): Provides water solubility (at high pH) and serves as the attachment point for amide coupling reactions.
- The Linker (Heptamethylene Chain): A flexible C7 hydrophobic spacer. Its length (approx. 9-10 Å) is critical for spanning the hydrophobic channel of enzymes like HDACs.
- The Tail Group (4-Nitrophenyl):
  - Electronic Effect: The nitro group (-NO<sub>2</sub>) is a strong electron-withdrawing group (EWG), deactivating the phenyl ring toward electrophilic aromatic substitution.
  - Synthetic Utility: It serves as a "masked" amine. Reduction yields 7-(4-aminophenyl)heptanoic acid, a key pharmacophore.

## Graphviz: Structural Connectivity & Pharmacophore Map



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Caption: Functional decomposition of **7-(4-Nitrophenyl)heptanoic acid** showing the electronic and steric zones.

## Synthesis Protocols

Two primary routes exist for synthesizing this compound.<sup>[2][3][4][5][6]</sup> Method A is the classical industrial route (cost-effective but lower regioselectivity), while Method B is the precision route (higher cost, perfect regiocontrol).

### Method A: Classical Nitration (Industrial Route)

This method involves the direct nitration of 7-phenylheptanoic acid.

- Precursor: 7-Phenylheptanoic acid (CAS 40228-90-8).
- Challenge: Controlling the ortho/para ratio. The long alkyl chain sterically favors the para position (~60-70%), but ortho isomers must be removed.

Protocol:

- Dissolution: Dissolve 7-phenylheptanoic acid (1.0 eq) in concentrated H<sub>2</sub>SO<sub>4</sub> at 0°C.
- Nitration: Dropwise addition of fuming HNO<sub>3</sub> (1.1 eq) maintaining temp < 5°C.
- Quenching: Pour onto crushed ice.
- Purification: Recrystallization from Ethanol/Water. The para-isomer is less soluble and crystallizes first.

## Method B: Precision Cross-Coupling (Heck Reaction)

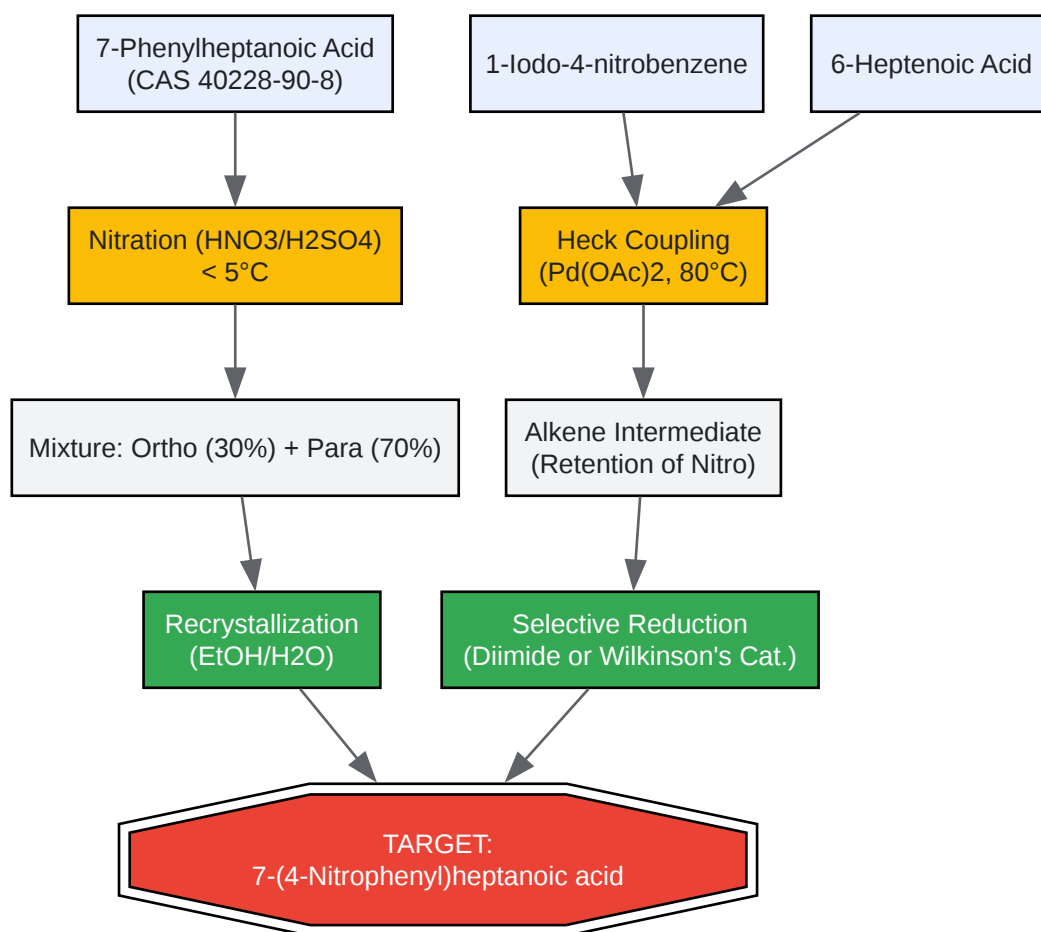
This route guarantees the para-substitution pattern by building the molecule from pre-functionalized blocks.

- Precursors: 1-Iodo-4-nitrobenzene + 6-Heptenoic acid.
- Catalyst: Pd(OAc)<sub>2</sub> / PPh<sub>3</sub>.

Protocol:

- Coupling: Combine 1-iodo-4-nitrobenzene (1.0 eq), 6-heptenoic acid (1.2 eq), Pd(OAc)<sub>2</sub> (5 mol%), and Et<sub>3</sub>N (2.0 eq) in DMF. Heat to 80°C for 12h.
- Intermediate: Isolates (E)-7-(4-nitrophenyl)hept-6-enoic acid.
- Selective Reduction: Hydrogenation of the alkene without reducing the nitro group.
  - Reagent: Diimide (generated in situ from hydrazine/H<sub>2</sub>O<sub>2</sub>) or Wilkinson's Catalyst (RhCl(PPh<sub>3</sub>)<sub>3</sub>) under H<sub>2</sub>. Note: Standard Pd/C + H<sub>2</sub> will reduce the nitro group to an amine.

## Graphviz: Synthetic Pathways Comparison



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Caption: Comparison of Classical Nitration (Method A) vs. Precision Heck Coupling (Method B).

## Analytical Characterization

To validate the structure, the following spectral signatures must be confirmed.

### Nuclear Magnetic Resonance (NMR)[9]

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):
  - $\delta$  8.15 (d,  $J=8.5$  Hz, 2H): Protons ortho to Nitro group (Deshielded).
  - $\delta$  7.35 (d,  $J=8.5$  Hz, 2H): Protons meta to Nitro group.
  - $\delta$  2.75 (t, 2H): Benzylic  $-\text{CH}_2-$  ( $\text{Ar}-\text{CH}_2-$ ).

- $\delta$  2.35 (t, 2H):  $\alpha$ -Carbon to Acid (-CH<sub>2</sub>-COOH).
- $\delta$  1.65 (m, 4H):  $\beta$ -Carbons.
- $\delta$  1.38 (m, 4H): Bulk methylene chain.
- <sup>13</sup>C NMR:
  - Carbonyl: ~180 ppm.
  - Aromatic C-NO<sub>2</sub>: ~146 ppm.
  - Aromatic C-Alkyl: ~150 ppm.

## Mass Spectrometry (MS)

- Ionization: ESI (Negative Mode) is preferred for carboxylic acids.
- Molecular Ion: [M-H]<sup>-</sup> = 250.27 m/z.
- Fragment: Loss of CO<sub>2</sub> (M-44) often observed.

## Applications in Drug Development[6]

- HDAC Inhibitor Precursor: The 7-carbon chain is the optimal length for zinc-binding groups to reach the catalytic site of Histone Deacetylases. This molecule is reduced to the aniline, which is then coupled to form benzamides (Class I HDAC selective).
- PROTAC Linkers: The lipophilic chain serves as a "spacer" in Proteolysis Targeting Chimeras, connecting an E3 ligase ligand to a target protein ligand.
- Hapten Synthesis: Used in immunology to conjugate nitro-aromatics to carrier proteins (BSA/KLH) to generate antibodies against specific drug metabolites.

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